

Enantiomeric Separation of Dextrophan: Application Notes and Protocols

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Compound of Interest

Compound Name: *Dextrophan tartrate*

Cat. No.: *B019762*

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Introduction

Dextrophan is the dextrorotatory enantiomer of 3-hydroxy-N-methylmorphinan and the primary active metabolite of dextromethorphan, a common over-the-counter antitussive. Its enantiomer, levorphanol, is a potent opioid analgesic and a Schedule II controlled substance. Due to the significantly different pharmacological activities of these enantiomers, robust and reliable analytical methods for their separation and quantification are crucial in pharmaceutical development, clinical diagnostics, and forensic toxicology.^{[1][2][3]} This document provides detailed application notes and protocols for the enantiomeric separation of dextrophan and related compounds using various analytical techniques.

High-Performance Liquid Chromatography (HPLC)

Chiral High-Performance Liquid Chromatography (HPLC) is a widely used and effective technique for the enantioseparation of dextrophan and its congeners. The selection of an appropriate chiral stationary phase (CSP) is critical for achieving successful separation.

Data Presentation: HPLC Methods

Parameter	Method 1	Method 2	Method 3	Method 4
Chiral Stationary Phase	Lux® 3 µm AMP[2]	Astec® CHIROBIOTIC® V2, 5 µm[4][5]	Chiral CD-Ph[3]	Chiralcel® OJ[1]
Column Dimensions	-	250 x 2.1 mm[4]	-	250 x 4.6 mm[1]
Mobile Phase	Acetonitrile and 5 mM aqueous ammonium bicarbonate pH 11 (50:50, v/v)[1]	Methanol / 20 mM ammonium acetate, pH 4.1 (90:10, v/v)[5]	0.1% formic acid in acetonitrile (gradient)[3]	n-hexane / 2-propanol / diethylamine (70:30:0.1, v/v/v) [1]
Flow Rate	1.0 mL/min[1]	1.0 mL/min[5]	-	0.5 mL/min[1]
Column Temperature	-	25 °C[5]	-	-
Detection	MS/MS[2]	UV, 205 nm[5] or MS/MS[4]	MS/MS[3]	UV[1]
Injection Volume	-	2 µL[5]	-	-
Analysis Time	< 8 minutes[2]	< 9 minutes[1]	12 minutes[3]	-
Selectivity (α)	-	-	-	1.92[1]
LOD	-	2 pg/mg (Dextromethorphan)[4]	-	2.8 µg/mL[1]
LLOQ	0.1 ng/mL (Serum)[2]	2 pg/mg[4]	-	-
Linearity	r ² ≥ 0.9982[2]	r > 0.995[4]	-	-
Accuracy	79% to 121%[2]	87.5% to 101% [4]	-	-
Precision	2% to 5% CV[2]	< 10%[4]	-	-

Recovery	51% to 78% ^[2]	78.3% to 98.4% ^[4]	-	-
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Experimental Protocol: HPLC-MS/MS Method (based on Lux® AMP CSP)

This protocol is designed for the enantioselective analysis of dextrophan and levorphanol in biological matrices.

1.2.1. Materials and Reagents

- Dextrophan and Levorphanol analytical standards
- Internal Standard (e.g., Dextrophan-d3)
- Acetonitrile (HPLC grade)
- Ammonium bicarbonate (ACS grade)
- Formic acid (ACS grade)
- Methanol (HPLC grade)
- Water (deionized, 18 MΩ·cm)
- Solid Phase Extraction (SPE) cartridges (e.g., Strata®-X-C)^[2]

1.2.2. Instrumentation

- HPLC system with a binary pump
- Autosampler
- Column oven
- Lux® 3 µm AMP chiral column
- Tandem mass spectrometer (MS/MS) with an electrospray ionization (ESI) source

1.2.3. Sample Preparation (Urine)

- Combine 200 μ L of urine with 200 μ L of 100 mM ammonium acetate buffer (pH 4.0).[\[2\]](#)
- Add 20 μ L of the internal standard solution.[\[2\]](#)
- For conjugated metabolites, add 20 μ L of β -glucuronidase and incubate at 55 °C for 1 hour.
[\[2\]](#)
- Centrifuge the sample at 13,000 rcf for 10 minutes.[\[2\]](#)
- Dilute 400 μ L of the supernatant 1:1 with 0.1% aqueous formic acid.[\[2\]](#)
- Proceed with Solid Phase Extraction (SPE).

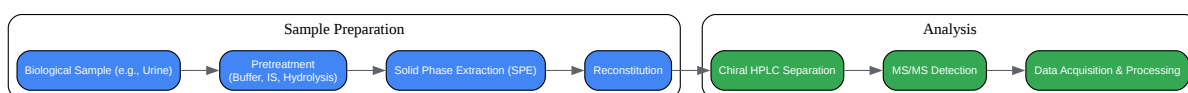
1.2.4. Solid Phase Extraction (SPE)

- Condition the SPE cartridge with 1 mL of methanol followed by 1 mL of 0.1% formic acid in water.[\[2\]](#)
- Load the pretreated sample.[\[2\]](#)
- Wash the cartridge with 1.0% formic acid in water, followed by 1.0% formic acid in methanol.
[\[2\]](#)
- Dry the cartridge under high vacuum for 3-4 minutes.[\[2\]](#)
- Elute the analytes with two aliquots of 0.5 mL of 5% ammonium hydroxide in 50:50 methanol/acetonitrile.[\[2\]](#)
- Evaporate the eluate to dryness at 40 °C under a gentle stream of nitrogen.[\[2\]](#)
- Reconstitute the residue in 100 μ L of 40:60 acetonitrile/water.[\[2\]](#)

1.2.5. Chromatographic and MS/MS Conditions

- Column: Lux® 3 μ m AMP
- Mobile Phase: 50% Acetonitrile, 50% 5 mM Ammonium Bicarbonate (pH 11)[\[1\]](#)

- Flow Rate: 1.0 mL/min[1]
- Injection Volume: 5-10 µL
- Column Temperature: 30 °C
- MS/MS Detection: Multiple Reaction Monitoring (MRM) mode. Optimize parent and product ions for dextrophan/levorphanol and the internal standard.



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HPLC-MS/MS Experimental Workflow

Supercritical Fluid Chromatography (SFC)

Supercritical Fluid Chromatography (SFC) is a powerful alternative to HPLC, often providing faster separations and reduced solvent consumption.[6][7][8] It is particularly well-suited for chiral separations.

Data Presentation: SFC Method

Parameter	Method
Chiral Stationary Phase	Amylose-based CSP[6]
Mobile Phase	Supercritical CO ₂ with a polar co-solvent (e.g., methanol)[6]
Analysis Time	< 3 minutes[6]
Detection	MS or MS/MS[6]

Experimental Protocol: SFC-MS/MS

This protocol outlines a general approach for the rapid enantiomeric separation of dextrorphan.

2.2.1. Materials and Reagents

- Dextrorphan and Levorphanol analytical standards
- Methanol (SFC grade)
- Carbon Dioxide (SFC grade)
- Ammonium Hydroxide and Acetic Acid (optional mobile phase additives)

2.2.2. Instrumentation

- SFC system with a binary or ternary pump
- Autosampler
- Column oven
- Back pressure regulator
- Amylose-based chiral column (e.g., Chiralpak series)
- Mass spectrometer (MS or MS/MS)

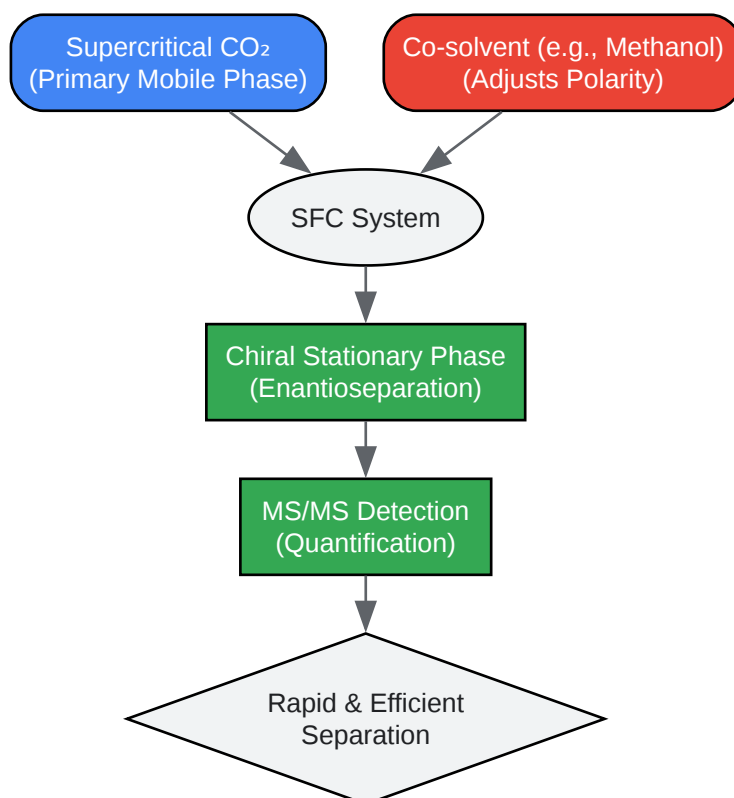
2.2.3. Sample Preparation

- Dissolve the sample in a suitable organic solvent, such as methanol or a mixture of methanol and acetonitrile.
- Ensure the sample is fully dissolved and filter if necessary to remove particulates.

2.2.4. Chromatographic and MS Conditions

- Column: Amylose-based CSP
- Mobile Phase: Gradient of Methanol in CO₂ (e.g., 5% to 40% Methanol over 3 minutes). Additives like ammonium hydroxide or acetic acid can be used to improve peak shape.

- Flow Rate: 2-4 mL/min
- Back Pressure: 100-150 bar
- Column Temperature: 35-40 °C
- Detection: ESI-MS or MS/MS in positive ion mode.



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Logical Relationship in SFC Separation

Capillary Electrophoresis (CE)

Capillary Electrophoresis (CE) offers high separation efficiency and low sample consumption, making it a valuable technique for chiral analysis.[9][10][11] The use of chiral selectors in the background electrolyte is key to achieving enantiomeric resolution.

Data Presentation: CE Method

Parameter	Method
Chiral Selector	Dual system: Sulfated β -cyclodextrin (16 mg/mL) and Methyl- α -cyclodextrin (14 mg/mL) [9]
Background Electrolyte	30 mM Sodium Phosphate buffer, pH 6.5[9]
Capillary	Fused-silica, 30/40.2 cm length, 50 μ m i.d.[9]
Voltage	20 kV[9]
Temperature	20 °C[9]
Detection	UV
Application	Limit test for levomethorphan at the 0.1% level[9]

Experimental Protocol: Chiral CE

This protocol is for the determination of chiral purity of dextromethorphan.

3.2.1. Materials and Reagents

- Dextromethorphan and Levomethorphan analytical standards
- Sulfated β -cyclodextrin
- Methyl- α -cyclodextrin
- Sodium phosphate monobasic and dibasic
- Sodium hydroxide and phosphoric acid (for pH adjustment)
- Water (deionized, 18 M Ω ·cm)

3.2.2. Instrumentation

- Capillary electrophoresis system

- UV detector
- Fused-silica capillary

3.2.3. Preparation of Background Electrolyte (BGE)

- Prepare a 30 mM sodium phosphate buffer by dissolving the appropriate amounts of monobasic and dibasic sodium phosphate in water.
- Adjust the pH to 6.5 using phosphoric acid or sodium hydroxide.
- Add sulfated β -cyclodextrin to a final concentration of 16 mg/mL and methyl- α -cyclodextrin to a final concentration of 14 mg/mL.[9]
- Sonicate to dissolve and filter the BGE through a 0.22 μ m filter.

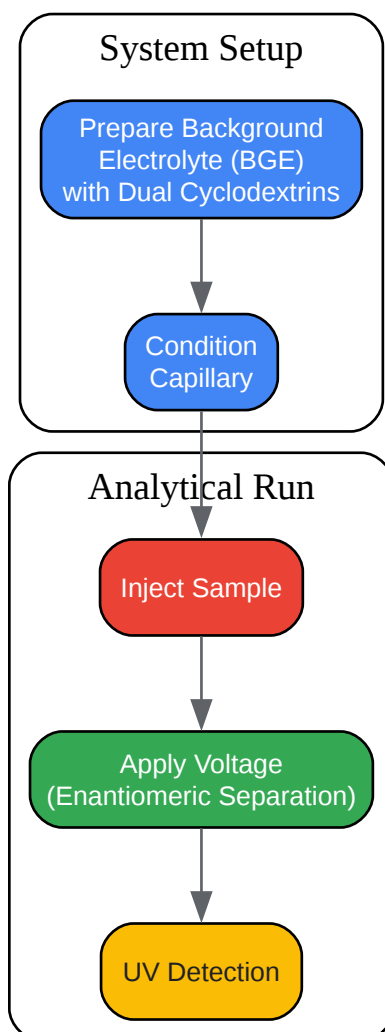
3.2.4. Capillary Conditioning

- Rinse the new capillary with 1 M NaOH for 10 minutes.
- Rinse with deionized water for 10 minutes.
- Equilibrate with the BGE for at least 15 minutes before the first injection.
- Between runs, rinse with BGE for 2-3 minutes.

3.2.5. Electrophoretic Conditions

- Capillary: Fused-silica, 30 cm effective length (40.2 cm total), 50 μ m i.d.[9]
- BGE: 30 mM Sodium Phosphate, pH 6.5, with 16 mg/mL sulfated β -cyclodextrin and 14 mg/mL methyl- α -cyclodextrin[9]
- Voltage: 20 kV (positive polarity)[9]
- Temperature: 20 °C[9]
- Injection: Hydrodynamic injection (e.g., 50 mbar for 5 seconds)

- Detection: UV at an appropriate wavelength (e.g., 214 nm)



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Capillary Electrophoresis Signaling Pathway

Conclusion

The enantiomeric separation of dextrorphan is achievable through several analytical techniques, with HPLC, SFC, and CE being the most prominent. The choice of method depends on the specific requirements of the analysis, such as the sample matrix, required sensitivity, desired speed, and available instrumentation. The protocols and data presented here provide a comprehensive guide for researchers and professionals in developing and implementing robust methods for the chiral analysis of dextrorphan and related compounds.

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